

Essential Safety and Logistics for Handling 3-Fluorosalicylaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Fluorosalicylaldehyde

Cat. No.: B1296999

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical reagents is paramount. This document provides immediate, essential safety and logistical information for the handling of **3-Fluorosalicylaldehyde**, including detailed operational and disposal plans.

Chemical Safety and Hazard Information

3-Fluorosalicylaldehyde is a combustible solid that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2]} It is crucial to handle this compound with appropriate personal protective equipment and in a well-ventilated area to minimize exposure risks.

Property	Value	Reference
CAS Number	394-50-3	[1] [3] [4] [5]
Molecular Formula	C7H5FO2	[3] [4] [5]
Molecular Weight	140.11 g/mol	[1] [3] [5]
Appearance	White to off-white powder/crystal	[5] [6]
Melting Point	68-70 °C	[1] [5]
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[1] [2]
GHS Precautionary Statements	P261, P264, P271, P280, P302+P352, P305+P351+P338	[1] [2] [3]

Operational Plan: Step-by-Step Handling Procedure

This procedural guidance is designed to ensure the safe handling of **3-Fluorosalicylaldehyde** in a laboratory setting.

1. Pre-Operational Checks:

- Engineering Controls: Ensure a certified chemical fume hood is available and functioning correctly.[\[7\]](#) An emergency eyewash station and safety shower must be accessible and unobstructed.[\[6\]](#)
- Personal Protective Equipment (PPE): Before entering the designated handling area, all personnel must don the following PPE:
 - Gloves: Chemical-resistant gloves (e.g., nitrile).[\[1\]](#)[\[8\]](#)
 - Eye Protection: Safety glasses with side shields or chemical splash goggles.[\[1\]](#)[\[9\]](#)[\[10\]](#)

- Respiratory Protection: A NIOSH-approved N95 dust mask is recommended to prevent inhalation of the powder.[[1](#)]
- Lab Coat: A clean, fastened lab coat must be worn.[[11](#)]
- Documentation Review: Review the Safety Data Sheet (SDS) for **3-Fluorosalicylaldehyde**. [[4](#)]
- Work Area Preparation: Designate a specific area within the fume hood for handling.[[11](#)] Cover the work surface with disposable bench paper.[[4](#)]

2. Weighing and Handling Procedure:

- Transportation: Transport the chemical container in a secondary container to the designated fume hood.
- Weighing:
 - Whenever possible, purchase pre-weighed amounts of the powder to avoid handling the solid.[[7](#)][[11](#)]
 - If weighing is necessary, perform this task inside the chemical fume hood.[[7](#)]
 - Use anti-static weigh boats or an anti-static gun to prevent the powder from becoming airborne due to static electricity.[[11](#)]
 - Carefully scoop the desired amount of powder using a clean, dedicated spatula. Avoid generating dust.
 - Close the primary container tightly immediately after dispensing.
- Dissolving: If preparing a solution, add the solvent to the container with the powder slowly to avoid splashing.

3. Post-Operational Clean-up:

- Decontamination: Wipe down the work surface, balance, and any equipment used with a damp cloth. Never use a dry brush, as this can generate dust.[[11](#)]

- PPE Removal: Remove PPE in the correct order to avoid cross-contamination: gloves first, followed by the lab coat, and then eye and respiratory protection.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.[\[4\]](#)

Disposal Plan: Waste Management and Container Rinsing

Proper disposal of **3-Fluorosalicylaldehyde** and its containers is critical to prevent environmental contamination and ensure laboratory safety.

1. Waste Segregation and Collection:

- Halogenated Waste: **3-Fluorosalicylaldehyde** is a halogenated organic compound. All waste containing this chemical must be collected in a designated, clearly labeled "Halogenated Organic Waste" container.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Incompatible Wastes: Do not mix halogenated waste with non-halogenated organic waste, as this can increase disposal costs and may lead to dangerous reactions.[\[3\]](#)[\[4\]](#) Never mix with strong acids, bases, or oxidizers.[\[9\]](#)
- Solid Waste: Dispose of contaminated consumables such as gloves, weigh paper, and bench paper in a sealed bag and place it in the solid hazardous waste container.[\[4\]](#)

2. Empty Container Disposal:

- Rinsing:
 - Thoroughly empty the container of all residual powder.
 - The first rinse of the container with a suitable solvent must be collected and disposed of as halogenated hazardous waste.[\[11\]](#)
 - For containers of highly toxic chemicals, the first three rinses must be collected as hazardous waste.[\[11\]](#)

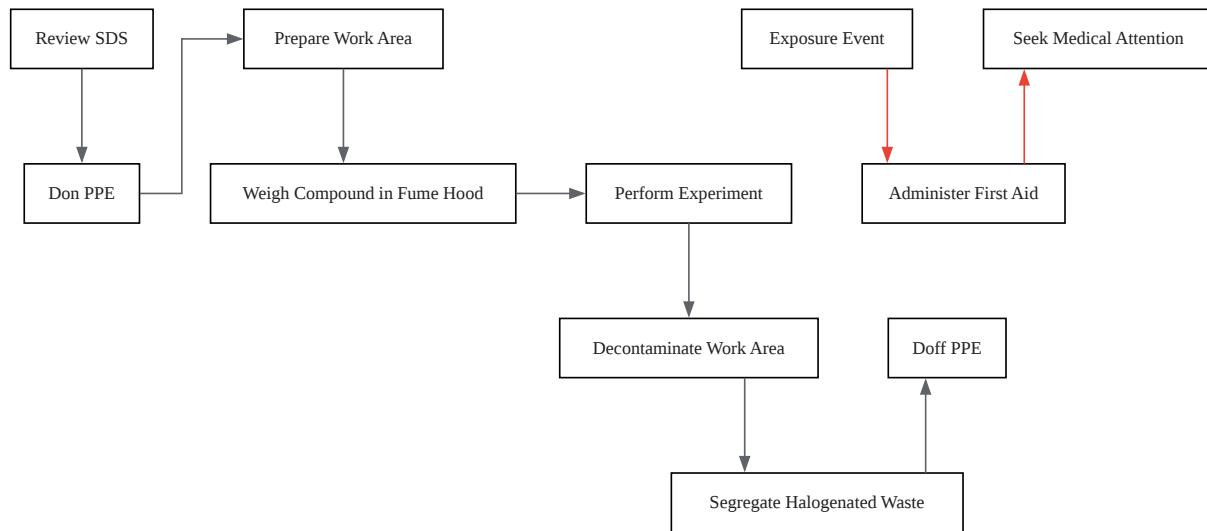
- Label Defacement: After rinsing and air-drying, completely remove or deface the original chemical label on the container before disposing of it as regular solid waste.[11]

Emergency Procedures

In the event of accidental exposure, follow these procedures immediately:

- Skin Contact: Brush off any excess powder, then immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.[10][12][13] Seek medical attention if irritation persists.[4]
- Eye Contact: Immediately flush the eyes with water for at least 15 minutes, holding the eyelids open.[5][12][13] Remove contact lenses if present and easy to do.[4] Seek immediate medical attention.[5]
- Inhalation: Move the affected person to fresh air.[10][13] If breathing is difficult, administer oxygen. Seek immediate medical attention.[10]
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.[4][12]

Below is a diagram illustrating the workflow for the safe handling and disposal of **3-Fluorosalicylaldehyde**.



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Caption: Workflow for Safe Handling of **3-Fluorosalicylaldehyde**.

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- To cite this document: BenchChem. [Essential Safety and Logistics for Handling 3-Fluorosalicylaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1296999#personal-protective-equipment-for-handling-3-fluorosalicylaldehyde>]

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